

Technical Support Center: 5,10-Dideazafolic Acid (DDATHF/Lometrexol) Solubility and Handling

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Compound of Interest

Compound Name: 5,10-Dideazafolic acid

Cat. No.: B1664631

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This technical support center provides researchers, scientists, and drug development professionals with essential information and troubleshooting guidance for working with **5,10-Dideazafolic acid** (DDATHF), also known as Lometrexol. DDATHF is a potent antifolate inhibitor of glycinamide ribonucleotide formyltransferase (GARFT), a key enzyme in the de novo purine biosynthesis pathway.^[1] Due to its poor aqueous solubility, handling and preparing DDATHF solutions for experiments can be challenging. This guide offers practical advice and detailed protocols to ensure successful experimental outcomes.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of DDATHF?

A1: Due to its low solubility in aqueous solutions, it is highly recommended to first prepare a concentrated stock solution of DDATHF in an organic solvent. Dimethyl sulfoxide (DMSO) is the most commonly used and recommended solvent for this purpose.

Q2: My DDATHF precipitated when I diluted my DMSO stock solution into my aqueous buffer/cell culture medium. What can I do to prevent this?

A2: This is a common issue known as "crashing out," which occurs when a compound that is highly soluble in an organic solvent is rapidly introduced into an aqueous environment where it is poorly soluble.^[2] To prevent precipitation, follow these steps:

- Use a high-concentration DMSO stock: This minimizes the volume of DMSO added to your aqueous solution.
- Pre-warm the aqueous solution: Warming your buffer or cell culture medium to 37°C can help improve the solubility of DDATHF.[\[2\]](#)
- Add the stock solution dropwise while vortexing: Slowly adding the DMSO stock to the gently vortexing aqueous solution allows for a more gradual solvent exchange and can prevent immediate precipitation.[\[2\]](#)
- Perform serial dilutions: Instead of a single large dilution, perform a series of smaller dilutions in your aqueous buffer.
- Consider the final concentration: Do not exceed the known solubility limit of DDATHF in your final aqueous solution.

Q3: Is the solubility of DDATHF dependent on pH?

A3: Yes, the solubility of DDATHF and related antifolates is known to be pH-dependent. The nephrotoxicity of a similar compound, N10-propargyl-5,8-dideazafolic acid (CB3717), was attributed to its poor solubility and precipitation in the acidic environment of the renal tubules.[\[3\]](#) While specific quantitative data for DDATHF across a wide pH range is not readily available in all literature, it is generally understood that its solubility is higher in alkaline conditions. For instance, in one study, polyglutamates of a related compound were extracted by boiling in a Tris-HCl buffer at pH 10.[\[4\]](#)

Q4: How should I store my DDATHF solutions?

A4: DDATHF in its solid form should be stored at -20°C. Stock solutions in DMSO should also be stored at -20°C in small aliquots to avoid repeated freeze-thaw cycles. Aqueous solutions of DDATHF are generally unstable and it is recommended to prepare them fresh for each experiment.

Data Presentation: Solubility of 5,10-Dideazafolic Acid

The following tables summarize the known solubility of DDATHF in various solvents.

Table 1: Solubility in Organic Solvents

Solvent	Approximate Solubility
Dimethyl sulfoxide (DMSO)	~20 mg/mL
Dimethylformamide (DMF)	~5 mg/mL

Table 2: Solubility in Aqueous Solutions

Solvent System	Approximate Solubility
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL

Experimental Protocols

Protocol 1: Preparation of DDATHF for In Vitro Cell Culture Experiments

This protocol describes the preparation of DDATHF working solutions for treating cells in culture.

Materials:

- **5,10-Dideazafolic acid (DDATHF)** powder
- Dimethyl sulfoxide (DMSO), sterile
- Complete cell culture medium, pre-warmed to 37°C
- Sterile microcentrifuge tubes and pipette tips

Procedure:

- Prepare a 10 mM Stock Solution in DMSO:
 - Weigh out a precise amount of DDATHF powder.

- Dissolve the powder in sterile DMSO to achieve a final concentration of 10 mM. For example, dissolve 4.43 mg of DDATHF (Molecular Weight: 443.45 g/mol) in 1 mL of DMSO.
- Gently vortex or sonicate briefly to ensure complete dissolution.
- Store the 10 mM stock solution in small aliquots at -20°C.
- Prepare Working Solutions in Cell Culture Medium:
 - Thaw an aliquot of the 10 mM DDATHF stock solution at room temperature.
 - Pre-warm your complete cell culture medium to 37°C.
 - Perform a serial dilution of the DMSO stock into the pre-warmed medium to achieve the desired final concentrations for your experiment.
 - Important: Add the DDATHF stock solution to the medium slowly while gently mixing to avoid precipitation.
 - The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Protocol 2: Formulation of DDATHF for In Vivo Studies

This protocol provides a formulation for administering DDATHF to animal models. It is crucial to note that for in vivo studies, co-administration of folic acid is often necessary to mitigate the toxicity of DDATHF.^{[5][6]}

Materials:

- **5,10-Dideazafolic acid (DDATHF)** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80

- Saline (0.9% NaCl), sterile

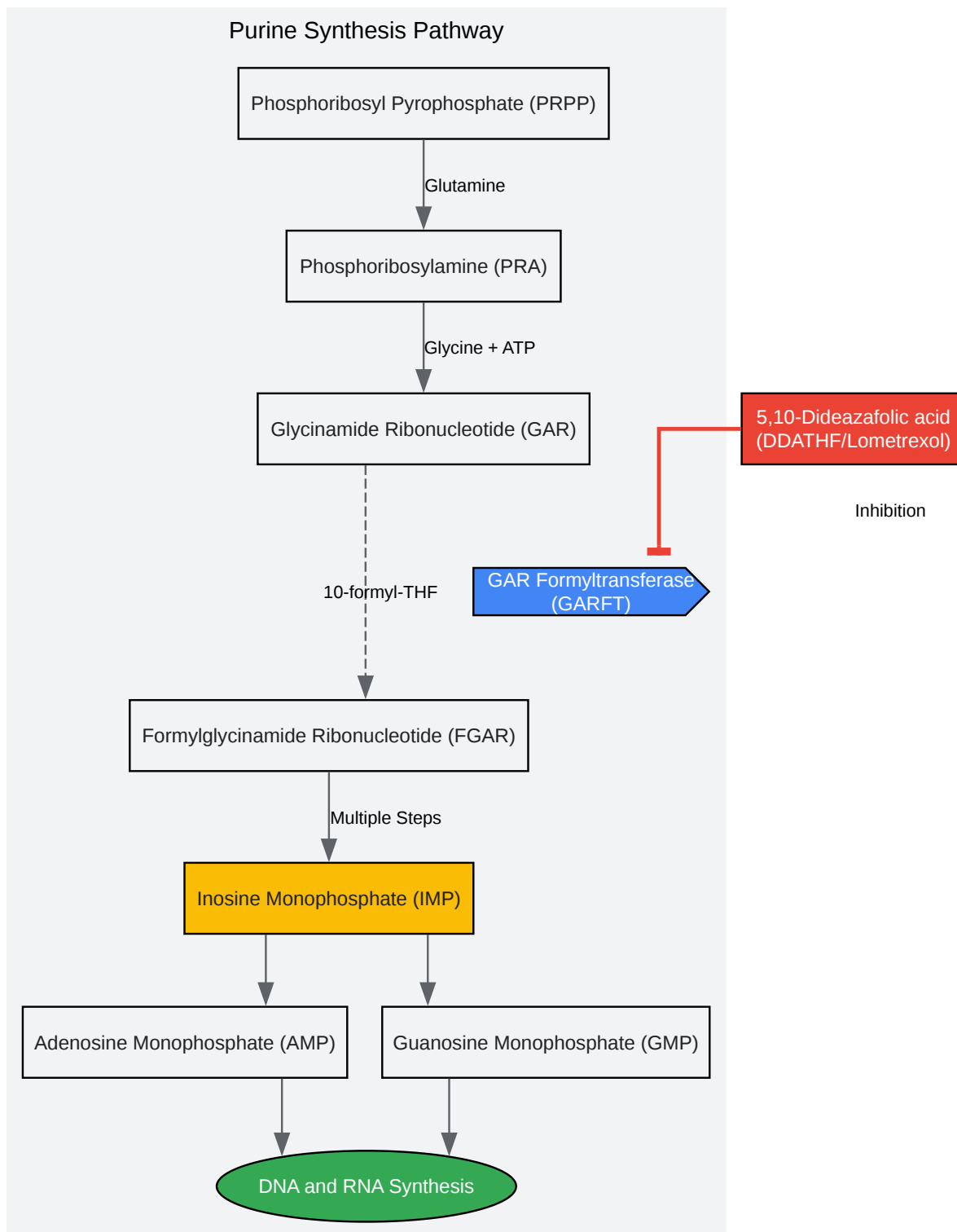
Procedure:

- Prepare the Vehicle Solution:
 - Prepare a vehicle solution consisting of 5% DMSO, 40% PEG300, 5% Tween 80, and 50% saline.
 - For example, to prepare 10 mL of the vehicle, mix 0.5 mL of DMSO, 4 mL of PEG300, 0.5 mL of Tween 80, and 5 mL of sterile saline.
- Prepare the DDATHF Formulation:
 - Weigh the required amount of DDATHF powder.
 - First, dissolve the DDATHF in DMSO.
 - Add the PEG300 and Tween 80 and mix thoroughly.
 - Finally, add the saline to the mixture to reach the final volume.
 - The final concentration of the DDATHF solution will depend on the desired dosage for the animal model. For example, a concentration of 5 mg/mL can be achieved with this vehicle.
- Administration:
 - The DDATHF formulation is typically administered via intraperitoneal (i.p.) or intravenous (i.v.) injection.
 - Always prepare the formulation fresh on the day of administration.

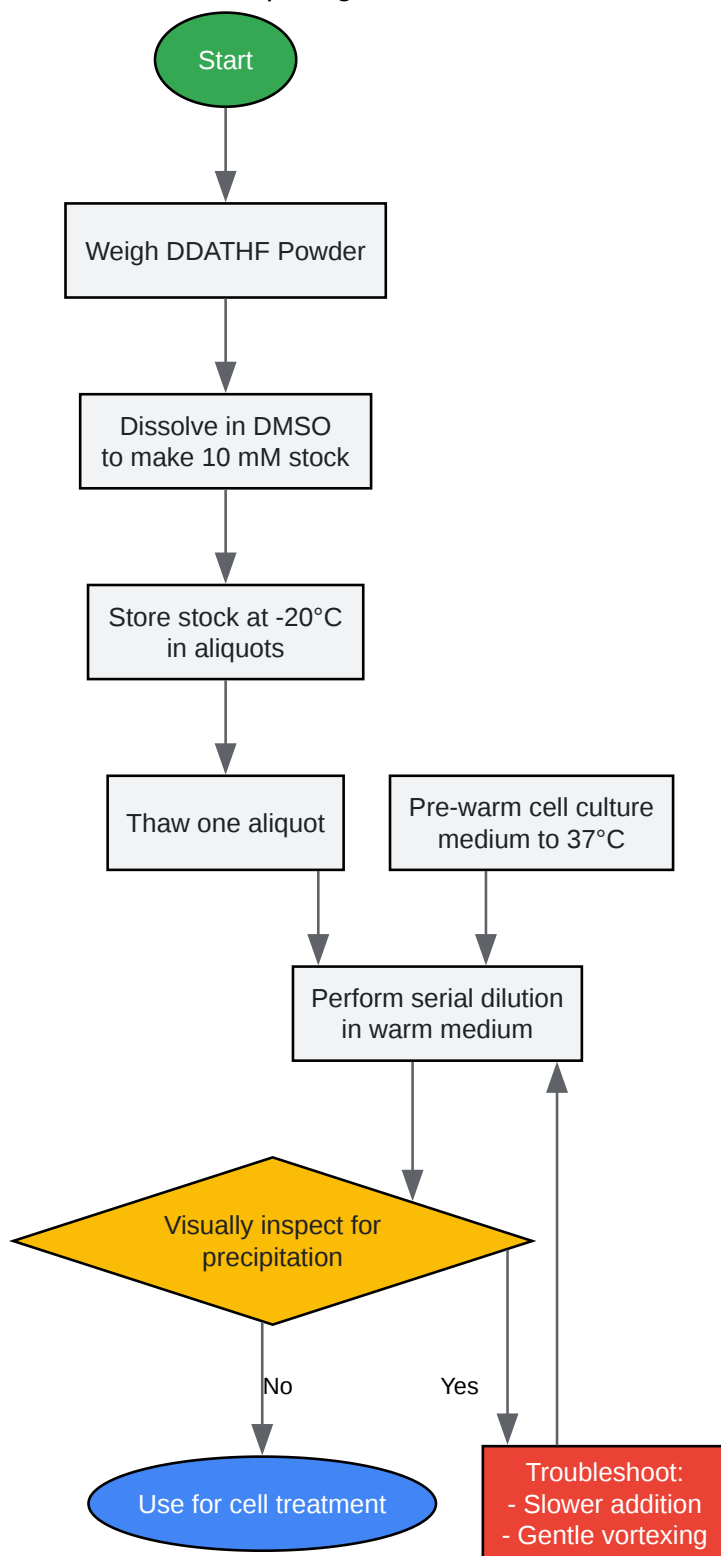
Mandatory Visualizations

Signaling Pathway: De Novo Purine Biosynthesis and DDATHF Inhibition

De Novo Purine Biosynthesis and DDATHF Inhibition



Workflow for Preparing DDATHF for Cell Culture

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